

(R)-1-N-Boc-2-methylpiperazine molecular weight and formula

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Compound of Interest

Compound Name: (R)-1-N-Boc-2-methylpiperazine

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Technical Data for (R)-1-N-Boc-2-methylpiperazine

This document provides core technical specifications for **(R)-1-N-Boc-2-methylpiperazine**, a chiral building block commonly utilized in medicinal chemistry and organic synthesis. The data presented herein is intended for researchers, scientists, and professionals in drug development.

Physicochemical Properties

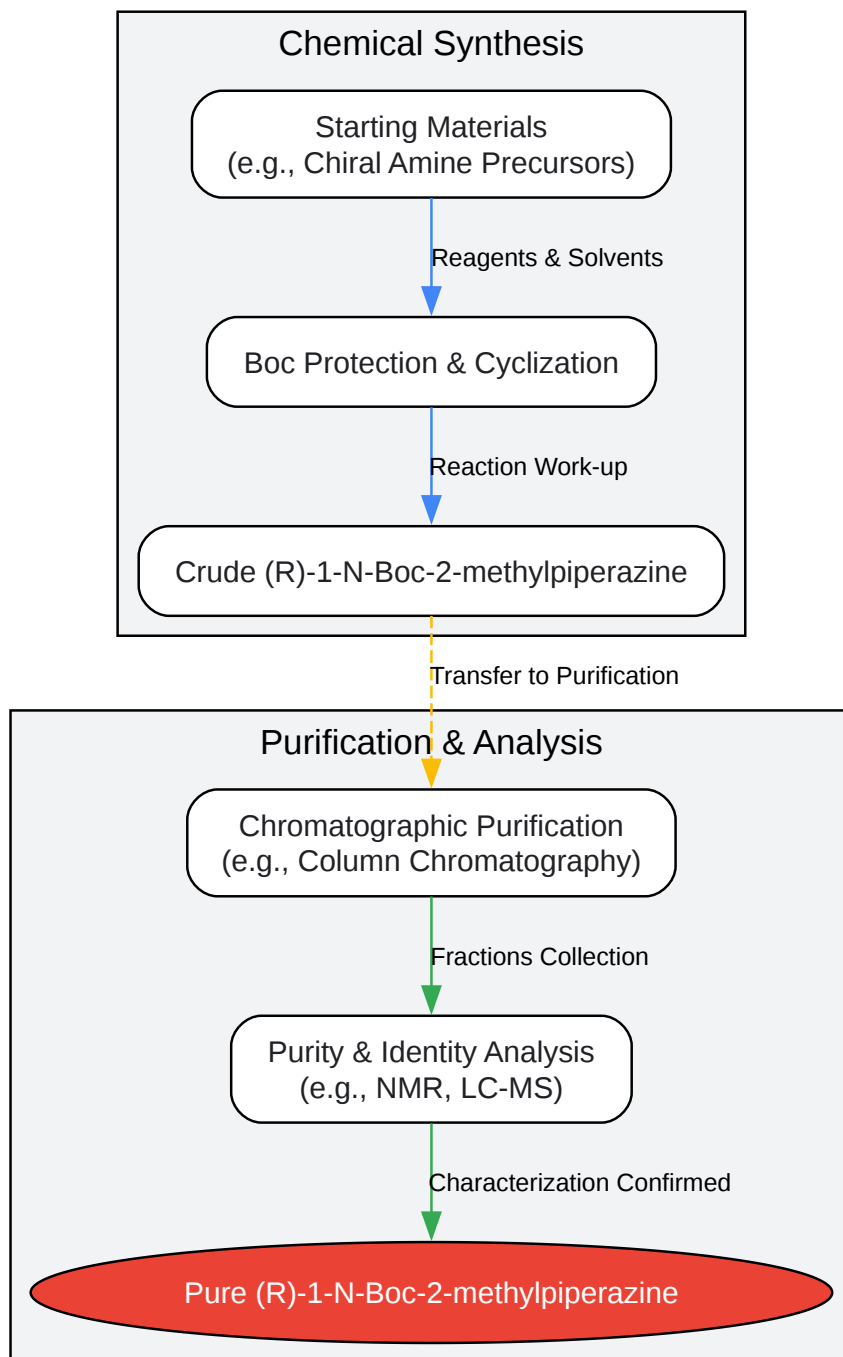
The fundamental molecular properties of **(R)-1-N-Boc-2-methylpiperazine** are summarized in the table below. This data is essential for stoichiometric calculations, analytical characterization, and reaction planning.

Property	Value	Citations
Molecular Formula	C ₁₀ H ₂₀ N ₂ O ₂	[1][2][3]
Molecular Weight	200.28 g/mol	[1][2][3]
IUPAC Name	tert-butyl (2R)-2-methylpiperazine-1-carboxylate	[2]
CAS Number	170033-47-3	[2][4]

Synthesis and Purification Workflow

The general workflow for the synthesis and purification of chiral piperazine derivatives such as **(R)-1-N-Boc-2-methylpiperazine** involves a multi-step process. The following diagram illustrates a representative logical workflow, from starting materials to the final, purified product. This diagram is a conceptual representation and specific reagents and conditions may vary based on the detailed experimental protocol.

General Synthesis Workflow

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References

- 1. (R)-1-N-Boc-2-methylpiperazine AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 2. tert-Butyl (2R)-2-methylpiperazine-1-carboxylate | C₁₀H₂₀N₂O₂ | CID 10262201 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. tert-Butyl 2-methylpiperazine-1-carboxylate | C₁₀H₂₀N₂O₂ | CID 15087784 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. (R)-1-N-Boc-2-methylpiperazine | 170033-47-3 [chemicalbook.com]
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